

Flipper-TR Fluorescent Probe: A Technical Guide to its Mechanism of Action

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Compound of Interest

Compound Name: *Flipper-TR probe*

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Introduction

In the field of mechanobiology, understanding the forces at play within cellular membranes is crucial for deciphering a host of physiological and pathological processes, including cell motility, division, and signaling.[1][2][3] Membrane tension, a key physical parameter, governs many of these events.[2][4] The Flipper-TR® probe is a sophisticated molecular tool designed to specifically measure membrane tension in living cells.[5][6][7][8][9] This fluorogenic probe inserts into the plasma membrane and reports on the tension between lipid layers through changes in its fluorescence lifetime, which can be quantified using Fluorescence Lifetime Imaging Microscopy (FLIM).[4][5][6][10]

Core Mechanism of Action

The functionality of Flipper-TR is rooted in its unique chemical structure and photophysical properties. It is a "push-pull" small molecule built around a bis(dithienothiophene) core.[1] This mechanophore possesses two fluorescent "flipper" groups that are twisted in relation to each other in their ground state.[3][11][12]

When Flipper-TR inserts into a cell membrane, the degree of twisting between these two groups is influenced by the physical forces exerted by the surrounding lipid molecules.[13]

- **Low Membrane Tension (Relaxed State):** In a relaxed or low-tension membrane, the lipid packing is less compact. This allows the Flipper-TR molecule to maintain a more twisted conformation.[1]
- **High Membrane Tension (Stressed State):** As membrane tension increases, the lipids become more tightly packed. This lateral compression exerts pressure on the Flipper-TR molecule, causing it to adopt a more planar (untwisted) conformation.[1][11]

This change in conformation is the key to its function as a tension sensor. The planarity of the molecule directly affects its electronic properties and, consequently, its fluorescence. Upon excitation, the molecule undergoes an ultrafast planarization to a state known as the planar intramolecular charge-transfer (PICT) state, which is the sole emissive state.[4] Conditions that favor this planarization, such as increased membrane tension, lead to a higher quantum yield and a longer fluorescence lifetime.[4] Conversely, in a more twisted state, non-radiative decay pathways are more prevalent, resulting in a lower quantum yield and a shorter fluorescence lifetime.[4]

Therefore, a longer fluorescence lifetime of Flipper-TR is indicative of a more planar conformation, which directly correlates with higher membrane tension.[2][6] It's important to note that changes in lipid composition can also affect the probe's lifetime, so this must be considered in experimental design.[6][11]

Photophysical Properties and Data

The fluorescence lifetime of Flipper-TR is the primary readout for membrane tension.[5][6][7] This parameter is measured using FLIM, a technique that distinguishes fluorophores based on their excited-state decay time rather than their emission intensity.[4] This makes the measurement robust and less susceptible to artifacts like photobleaching or variations in probe concentration.[11]

Property	Value	Notes
Excitation Wavelength (λ_{Abs})	480 nm[6][7]	Can be excited with a common 488 nm laser.[6][7]
Emission Wavelength (λ_{Em})	600 nm[6][7]	Emission is typically collected in a window around this peak (e.g., 575-625 nm).[6][7]
Fluorescence Lifetime (τ)	2.8 - 7.0 ns[6][7]	The longer lifetime component (τ_1) is mechanosensitive and used to report membrane tension.[6][11]
Molar Extinction Coefficient (ϵ_{max})	1.66 x 10 ⁴ M ⁻¹ cm ⁻¹ (in DMSO)[6][7]	
Quantum Yield (QY)	30% (in Acetyl acetate)[6][7]	

Experimental Protocols

Measuring membrane tension with Flipper-TR requires careful sample preparation and specialized microscopy. The following is a generalized protocol based on common practices with cell cultures.

Reagent Preparation

- **Stock Solution:** Prepare a 1 mM stock solution of Flipper-TR by dissolving the contents of a vial (e.g., 50 nmol) in an appropriate volume (e.g., 50 μL) of anhydrous dimethyl sulfoxide (DMSO).[6][7]
- **Storage:** Store the stock solution at -20°C. It is recommended to use fresh, anhydrous DMSO as moisture can reduce the shelf life of the probe.[6][7] Properly stored solutions are stable for approximately 3 months.[6][7]

Cell Staining

- **Cell Culture:** Culture cells (e.g., HeLa, MDCK) on coverslips suitable for microscopy.

- **Staining Solution:** Dilute the 1 mM Flipper-TR stock solution in a phenol red-free imaging medium to a final concentration of 50 nM to 1 μ M.[13][14]
- **Incubation:** Add the staining solution to the cells and incubate for at least 10-15 minutes at 37°C.[13][14]
- **No Wash Step Required:** Flipper-TR is fluorogenic, meaning it is essentially non-fluorescent in aqueous solution and only becomes fluorescent upon insertion into a lipid membrane.[5][8][13] Therefore, a wash step is not necessary.[14]

FLIM Imaging and Data Acquisition

- **Microscopy Setup:** Use a FLIM system, commonly equipped with a time-correlated single photon counting (TCSPC) device.[4][10]
- **Excitation:** Excite the sample with a pulsed laser at 485 nm or 488 nm.[7]
- **Emission Collection:** Collect the emitted photons through a bandpass filter, typically around 600/50 nm.[7]
- **Data Acquisition:** Acquire photon arrival time data for each pixel in the region of interest. Ensure sufficient photon counts are collected to generate reliable lifetime statistics.

Data Analysis

- **Lifetime Extraction:** The collected photon histograms are fitted to extract fluorescence lifetime values. Several methods can be used, including multi-exponential deconvolution fitting, tail fitting, or phasor analysis.[4]
- **Biexponential Decay:** Flipper-TR typically exhibits a double-exponential fluorescence decay.[11] Two decay times, τ_1 and τ_2 , are extracted from the fit.[6]
- **Tension Reporting:** The longer lifetime component, τ_1 , which typically ranges from 2.8 to 7.0 ns, is the one sensitive to membrane tension and is used for reporting.[6][11] A longer τ_1 value corresponds to higher membrane tension.[6] The shorter lifetime, τ_2 (0.5 to 2 ns), is less suitable for this purpose.[6]

Applications and Significance

The ability to quantify membrane tension in live cells opens up numerous avenues for research and drug development.

- **Cell Biology:** Flipper-TR has been used to study the role of membrane tension in processes like cell migration, endocytosis, exocytosis, and cytoskeleton remodeling.[4][15]
- **Disease Research:** Altered membrane tension is a characteristic of certain diseases. For example, cancer cells are known to have higher membrane tension than healthy cells, a feature that could be explored for diagnostic or therapeutic purposes.[3]
- **Drug Development:** The probe can be used to screen for compounds that modulate membrane tension, potentially identifying new drugs for a variety of conditions.
- **Organelle-Specific Measurement:** Derivatives of Flipper-TR have been developed to target specific organelles like the endoplasmic reticulum, mitochondria, and lysosomes, allowing for the investigation of membrane tension within these subcellular compartments.[1][16]

Conclusion

The **Flipper-TR probe** represents a significant advancement in the field of mechanobiology, providing a reliable and quantitative method for measuring membrane tension in living systems. Its mechanism, based on the tension-dependent planarization of a push-pull mechanophore, allows for sensitive detection of changes in the lipid bilayer's physical state. By using FLIM, researchers can gain valuable insights into the intricate interplay between mechanical forces and biological function at the cellular and subcellular levels.

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